

C.I. Acid Blue 158: Application Notes and Protocols for Textile Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid blue 158

Cat. No.: B1201952

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Introduction

C.I. Acid Blue 158 is a synthetic, water-soluble anionic dye belonging to the monoazo (metallized) family of colorants.[1][2] It is characterized by its green-light blue hue and is commercially available as a dark blue powder.[2][3] This dye is primarily utilized in the textile industry for coloring protein-based fibers such as wool and silk, as well as synthetic fibers like nylon.[1][4][5] Its applications also extend to leather dyeing, paper coloring, and the coloration of industrial cleaning products, soaps, and detergents.[1][3][5]

This document provides detailed application notes and experimental protocols for the use of **C.I. Acid Blue 158** in textile research, with a focus on dyeing procedures, fastness properties, analytical methods, and environmental considerations.

Applications in Textile Research

In the realm of textile research, **C.I. Acid Blue 158** is a subject of interest for several areas of study:

- **Dyeing Process Optimization:** Research is conducted to optimize dyeing parameters such as temperature, pH, time, and auxiliary chemical concentrations to achieve maximum dye uptake, level dyeing, and desired color fastness on various textile substrates.

- **Fiber Analysis:** The interaction between **C.I. Acid Blue 158** and different textile fibers is studied to understand the dyeing mechanism and the influence of fiber morphology on dyeing performance.
- **Wastewater Treatment:** Due to the environmental concerns associated with textile effluents, research focuses on developing effective methods for the removal and degradation of **C.I. Acid Blue 158** from wastewater.[\[6\]](#)[\[7\]](#)
- **Analytical Method Development:** Researchers work on developing and refining analytical techniques for the detection and quantification of **C.I. Acid Blue 158** on textiles and in wastewater.

Quantitative Data

Table 1: Fastness Properties of C.I. Acid Blue 158

Fastness Test	Standard	Rating
Light Fastness	ISO / AATCC	5-6 [1] [4]
Soaping	ISO / AATCC	3 / 2 [4]
Perspiration Fastness	ISO / AATCC	4 / 2 [4]
Oxygen Bleaching	ISO / AATCC	4 / 3 [4]
Fastness to Seawater	ISO / AATCC	1-2 / 1 [4]
Fading: Stain	ISO / AATCC	3-4 / 4-5 [4]

Note: Fastness is typically rated on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Experimental Protocols

Protocol 1: Exhaust Dyeing of Wool with C.I. Acid Blue 158

This protocol describes a standard laboratory procedure for dyeing wool fabric with **C.I. Acid Blue 158**.

Materials:

- Wool fabric (pre-scoured)
- **C.I. Acid Blue 158** dye powder
- Acetic acid (or formic acid)
- Glauber's salt (sodium sulfate)
- Distilled water
- Laboratory dyeing machine or water bath with a stirrer
- Beakers, graduated cylinders, and a balance

Procedure:

- Preparation of the Dyebath:
 - Calculate the required amount of dye based on the weight of the fabric (e.g., 1% on weight of fabric, o.w.f.).
 - Prepare a stock solution of the dye by dissolving the dye powder in a small amount of hot distilled water.
 - Fill the dyeing vessel with the required volume of water (liquor ratio, e.g., 40:1).
 - Add Glauber's salt (e.g., 10% o.w.f.) to the dyebath and stir until dissolved.
 - Add the dye stock solution to the dyebath and stir well.
 - Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
- Dyeing:
 - Introduce the pre-wetted wool fabric into the dyebath at room temperature.
 - Raise the temperature of the dyebath to the boil (100°C) at a rate of 2°C/minute.

- Maintain the temperature at the boil for 60 minutes, ensuring the fabric is gently agitated.
- Rinsing and Drying:
 - After 60 minutes, allow the dyebath to cool down gradually.
 - Remove the fabric from the dyebath and rinse it thoroughly with cold water until the water runs clear.
 - Squeeze the excess water from the fabric and air dry.

Protocol 2: Determination of Wash Fastness

This protocol is a general procedure for assessing the color fastness to washing.

Materials:

- Dyed wool sample
- Multifiber test fabric
- Standard soap solution
- Launder-Ometer or similar apparatus
- Stainless steel balls

Procedure:

- Prepare a composite specimen by sewing the dyed wool sample with a multifiber test fabric.
- Place the composite specimen in a stainless-steel container with the standard soap solution and stainless-steel balls.
- Agitate the container in a Launder-Ometer at a specified temperature (e.g., 40°C) and time (e.g., 30 minutes).
- Remove the specimen, rinse it with cold water, and air dry.

- Evaluate the change in color of the dyed sample and the staining of the adjacent multifiber fabric using a standard grey scale.

Protocol 3: Analytical Determination by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for the analysis of **C.I. Acid Blue 158**. Specific parameters may need to be optimized based on the instrumentation and sample matrix.

Instrumentation:

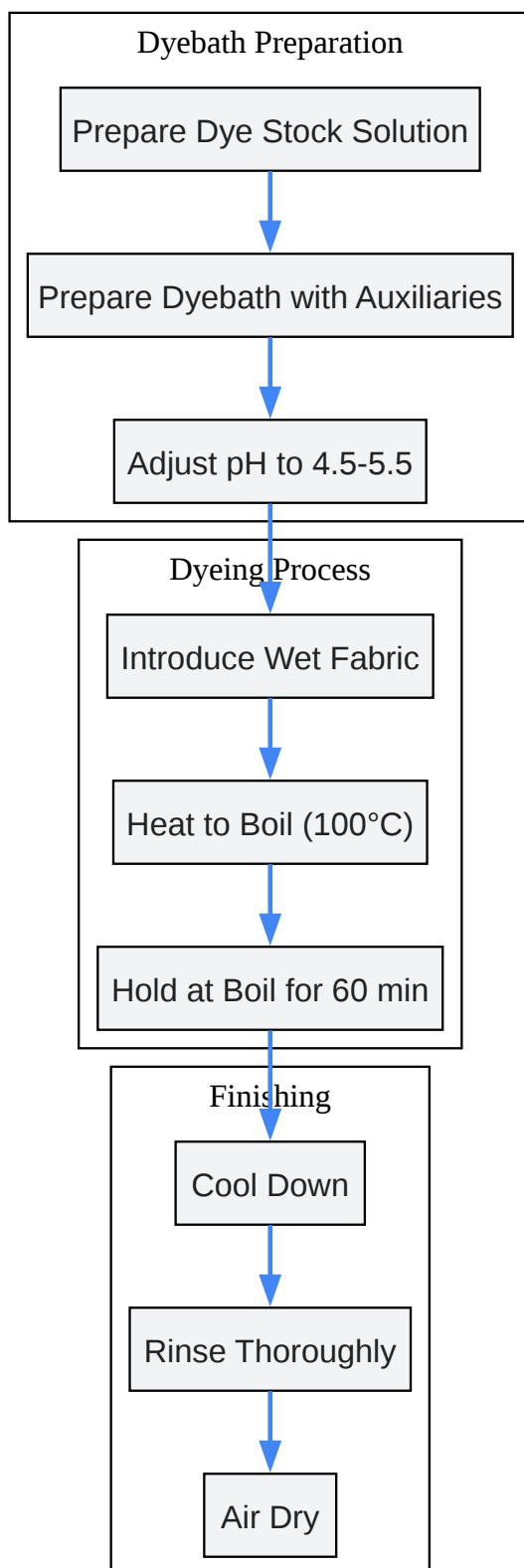
- HPLC system with a UV-Vis detector
- C18 column

Procedure:

- Sample Preparation:
 - For textile samples, extract the dye from a known weight of the fabric using a suitable solvent (e.g., a mixture of methanol and water).
 - For water samples, filter the sample to remove any particulate matter.
- Chromatographic Conditions:
 - Mobile Phase: A gradient of methanol and water is often used.
 - Flow Rate: Typically 1.0 mL/min.
 - Detection Wavelength: Set the detector to the wavelength of maximum absorbance for **C.I. Acid Blue 158**.
 - Injection Volume: Typically 20 µL.
- Analysis:
 - Inject the prepared sample into the HPLC system.

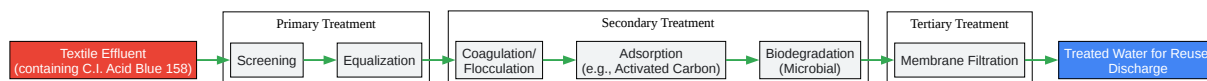
- Identify and quantify the **C.I. Acid Blue 158** peak based on the retention time and peak area compared to a standard solution.

Mandatory Visualizations



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Caption: Experimental workflow for dyeing wool with **C.I. Acid Blue 158**.



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Caption: Conceptual workflow for the treatment of textile wastewater containing **C.I. Acid Blue 158**.

Environmental Impact and Mitigation

The release of synthetic dyes like **C.I. Acid Blue 158** into the environment is a significant concern as they can be persistent and harmful to aquatic life.[6] Research into the environmental fate of this dye has explored various treatment methods for its removal from textile wastewater.

Degradation and Removal:

- **Biodegradation:** Studies have investigated the use of microorganisms to decolorize and degrade **C.I. Acid Blue 158**. [6] This process often involves the anaerobic reduction of the azo bond. [6]
- **Adsorption:** Various low-cost adsorbents, such as those derived from industrial wastes, have been explored for their capacity to remove **C.I. Acid Blue 158** from aqueous solutions. [7]
- **Advanced Oxidation Processes (AOPs):** Techniques such as ozonation and Fenton treatment can be effective in breaking down the complex structure of the dye.

The development of efficient and cost-effective wastewater treatment technologies is crucial for mitigating the environmental impact of the textile industry's use of **C.I. Acid Blue 158**.

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